

# A Technical Guide to Disperse Black 9: A Monoazo Dye

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## Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B1585380

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## Abstract

This technical guide provides a comprehensive overview of **Disperse Black 9**, a monoazo dye of significant industrial importance. The document details its chemical and physical properties, core synthetic pathways, and established experimental protocols for its synthesis, analysis, and application. Quantitative data regarding its physicochemical properties and toxicological profile are summarized for comparative analysis. This guide is intended for researchers, scientists, and professionals in drug development and material science, offering an in-depth look at the dye's characteristics and its role as a key colorant for hydrophobic fibers and in cosmetic formulations.

## Introduction

### Overview of Disperse Dyes

Disperse dyes are a class of non-ionic colorants characterized by their low solubility in water.<sup>[1]</sup><sup>[2]</sup> This property makes them uniquely suitable for coloring hydrophobic synthetic fibers such as polyester, nylon, and cellulose acetate.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> The dyeing mechanism involves the application of the dye from a fine aqueous dispersion. At elevated temperatures, the dye molecules vaporize and diffuse into the amorphous regions of the polymer fibers, where they are held by van der Waals forces and dipole-dipole interactions.

### Introduction to Disperse Black 9

**Disperse Black 9**, also identified by the Colour Index name C.I. 111301, is a synthetic organic compound classified as a monoazo dye. Its molecular structure contains a single azo group (-N=N-) which acts as the chromophore responsible for its color. It is primarily used in the textile industry for dyeing synthetic fibers and has applications in the cosmetics industry, particularly in semi-permanent hair dye formulations.

## Chemical and Physical Properties

The fundamental properties of **Disperse Black 9** are summarized below. These characteristics are crucial for its application, synthesis, and analytical identification.

Property	Value	Reference(s)
IUPAC Name	2-[4-[(4-aminophenyl)diazenyl]-N-(2-hydroxyethyl)anilino]ethanol	
Synonyms	C.I. Disperse Black 9, C.I. 111301, 2,2'-[[4-(4-Aminophenylazo)phenyl]imino]diethanol	
CAS Number	12222-69-4, 20721-50-0	
Molecular Formula	C <sub>16</sub> H <sub>20</sub> N <sub>4</sub> O <sub>2</sub>	
Molecular Weight	300.36 g/mol	
Appearance	Faint orange to very dark orange or dark brown powder/granules	
Melting Point	157 - 160 °C	
Solubility	Sparingly soluble in water; Soluble in ethanol, acetone, and benzene	

## The Role as a Monoazo Dye

## The Monoazo Chromophore

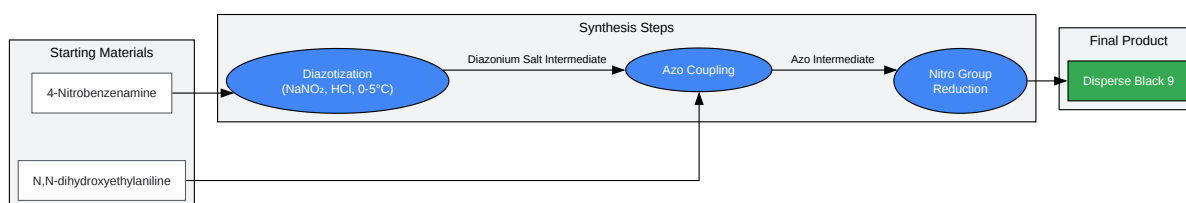
The defining structural feature of **Disperse Black 9** is the aromatic azo group ( $-N=N-$ ) that connects two substituted benzene rings. This chromophore is responsible for the dye's ability to absorb light in the visible spectrum, resulting in its characteristic dark color. The specific shade and properties of the dye are modulated by the auxochromic groups attached to the aromatic rings, namely the amino ( $-NH_2$ ) and hydroxyethylamino ( $-N(CH_2CH_2OH)_2$ ) groups.

## Synthesis Pathway

The synthesis of monoazo dyes like **Disperse Black 9** is a well-established industrial process. It follows a classical two-stage reaction:

- **Diazotization:** An aromatic primary amine is converted into a diazonium salt by reacting it with nitrous acid, typically generated in situ from sodium nitrite and a strong acid. This reaction is highly exothermic and requires careful temperature control, usually between 0-5 °C, to prevent the decomposition of the unstable diazonium salt.
- **Azo Coupling:** The resulting diazonium salt, an electrophile, is then reacted with a nucleophilic coupling component, such as an aniline or phenol derivative.

For **Disperse Black 9**, the manufacturing process involves the diazotization of 4-nitrobenzenamine, coupling with N,N-dihydroxyethylaniline, and a subsequent reduction of the nitro group to form the final primary amine group.



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General synthesis workflow for **Disperse Black 9**.

## Experimental Protocols

### Synthesis of Disperse Black 9

This protocol outlines the laboratory-scale synthesis based on established azo dye chemistry.

- Diazotization of 4-Nitroaniline:
  - Dissolve 1.73 g (0.01 mol) of 4-nitroaniline in 10 mL of concentrated hydrochloric acid with stirring.
  - In a separate beaker, prepare a solution of 0.7 g (0.01 mol) of sodium nitrite in 20 mL of water. Cool this solution to below 5°C in an ice bath.
  - Slowly add the 4-nitroaniline solution to the cold sodium nitrite solution with vigorous stirring, maintaining the temperature between 0-5°C. The formation of the diazonium salt is observed.
- Azo Coupling:
  - Prepare a solution of the coupling component, N,N-dihydroxyethylaniline, in an appropriate solvent.
  - Slowly add the previously prepared cold diazonium salt solution to the coupling component solution with continuous stirring. Maintain the temperature at 0-5°C.
  - Continue stirring the reaction mixture for an additional 1-2 hours to ensure the completion of the coupling reaction.
- Reduction of the Nitro Group:
  - The intermediate dye containing the nitro group is isolated.
  - A suitable reducing agent (e.g., sodium sulfide or catalytic hydrogenation) is used to convert the nitro group (-NO<sub>2</sub>) to a primary amine group (-NH<sub>2</sub>). This step must be

carefully controlled to avoid cleavage of the azo bond.

- Isolation and Purification:
  - The final **Disperse Black 9** dye precipitates from the reaction mixture.
  - Collect the solid product by vacuum filtration.
  - Wash the product thoroughly with deionized water until the filtrate is neutral to remove residual acids and salts.
  - Dry the purified dye powder in an oven at a suitable temperature.

## Purity Assessment by High-Performance Liquid Chromatography (HPLC)

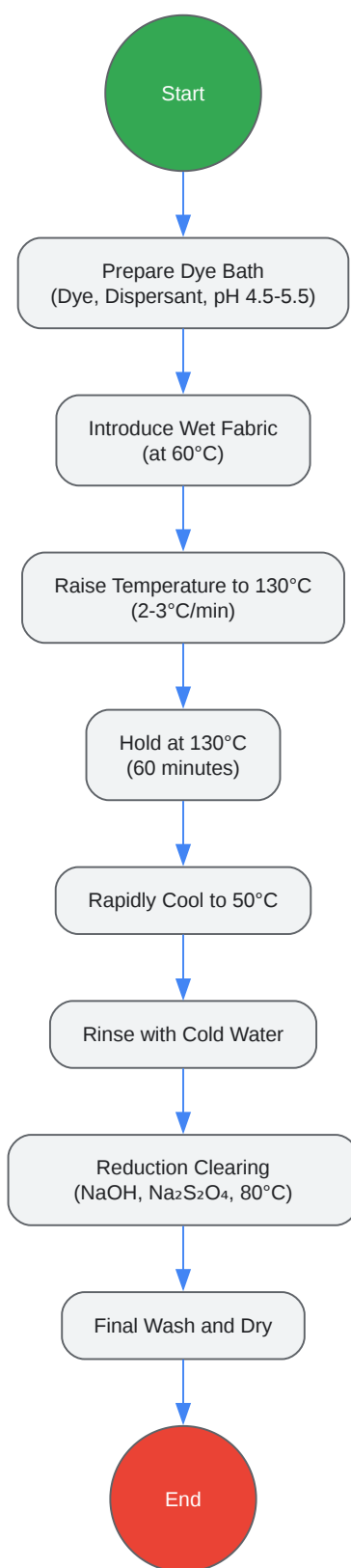
HPLC is a primary method for assessing the purity of **Disperse Black 9** and quantifying impurities.

- Instrumentation: HPLC system equipped with a UV-Vis detector.
- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 436 nm.
- Procedure: A standard solution of **Disperse Black 9** is prepared in a suitable solvent (e.g., DMSO). The sample is injected into the HPLC system. The purity is determined by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

## Textile Dyeing Protocol (High-Temperature Method)

This protocol is for dyeing polyester fabric with **Disperse Black 9**.

- Preparation of the Dye Bath:
  - Prepare a dye dispersion (e.g., 2% on weight of fabric) by making a paste of the **Disperse Black 9** powder with a dispersing agent (e.g., sodium lignin sulfonate) and a small amount of water.
  - Gradually add this paste to the required volume of water in the dye bath with stirring.
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Procedure:
  - Introduce the wetted polyester fabric into the dye bath at approximately 60°C.
  - Raise the temperature of the dye bath to 130°C at a rate of 2-3°C per minute.
  - Maintain this temperature for 60 minutes to allow for dye diffusion and fixation.
  - Cool the dye bath rapidly to 50°C.
- Post-Treatment:
  - Remove the dyed fabric and rinse it with cold water.
  - Perform a reduction clearing step by treating the fabric with a solution of sodium hydroxide (2 g/L) and sodium hydrosulfite (2 g/L) at 80°C for 20-30 minutes to remove unfixed surface dye.
  - Thoroughly wash the fabric and air-dry.



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High-temperature polyester dyeing workflow.

## Toxicological Profile

The safety of **Disperse Black 9** has been evaluated for its use in cosmetics. The key findings are summarized below.

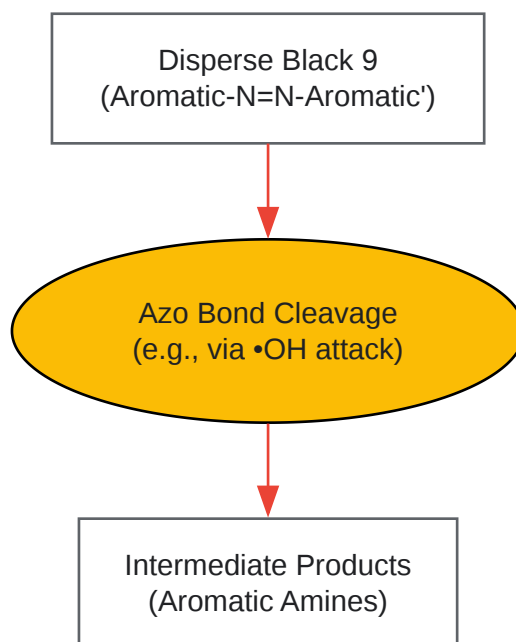
Toxicological Endpoint	Result	Reference(s)
Acute Oral Toxicity	Slightly toxic to practically nontoxic.	
Skin Irritation	Generally considered non-irritating, though some studies note potential for irritation.	
Eye Irritation	Can cause eye irritation.	
Skin Sensitization	Considered non-sensitizing in some tests, but a sensitizing potential cannot be excluded.	
Mutagenicity	Non-mutagenic in multiple assay systems.	
Carcinogenicity	Not found to be carcinogenic when applied dermally in a hair dye formulation.	
Key Impurities	May contain trace amounts of 4-aminobiphenyl (4-ABP), a known human carcinogen, at levels considered tolerable (e.g., 4.35 ppm).	

## Degradation Pathway

The environmental degradation of azo dyes like **Disperse Black 9** is a critical area of research. A primary degradation pathway involves the cleavage of the azo bond, which is the most reactive site in the molecule. This can be initiated by highly reactive species such as hydroxyl radicals ( $\bullet\text{OH}$ ) generated during advanced oxidation processes. This cleavage breaks the



chromophore, leading to decolorization and the formation of various intermediate products, primarily aromatic amines.



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Conceptual degradation of **Disperse Black 9**.

## Conclusion

**Disperse Black 9** is a technically significant monoazo dye with well-defined chemical properties and established methods for its synthesis and application. Its primary utility in dyeing hydrophobic fibers and its regulated use in cosmetics are based on its chemical structure, which allows for effective coloration through physical dispersion and diffusion. While its toxicological profile is generally favorable for its intended uses, an understanding of potential impurities and degradation pathways is essential for comprehensive safety and environmental assessment. The protocols and data presented in this guide provide a foundational resource for researchers and professionals working with this versatile colorant.

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## References

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